

Fensulfothion Oxon: An In-Depth Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Fensulfothion oxon*

Cat. No.: *B121163*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and optimal storage conditions for **fensulfothion oxon**. The information presented herein is critical for ensuring the integrity of this compound in research and development settings. All quantitative data has been summarized in structured tables for ease of comparison, and detailed experimental protocols are provided.

Executive Summary

Fensulfothion oxon, the oxygen analog of the organophosphorus pesticide fensulfothion, is a compound of interest in toxicological and environmental research. Understanding its stability profile is paramount for accurate experimental design and data interpretation. This document outlines the known stability of **fensulfothion oxon** under various conditions, including hydrolysis, and provides recommendations for its proper storage.

Stability Profile of Fensulfothion Oxon

The stability of **fensulfothion oxon** is influenced by several factors, primarily pH and temperature. The compound is noted to be moisture-sensitive.

Hydrolytic Stability

Hydrolysis is a key degradation pathway for **fensulfothion oxon**. The rate of hydrolysis is significantly dependent on the pH and temperature of the aqueous solution. The primary

hydrolysis mechanism involves the attack of a hydroxide ion or a neutral water molecule on the phosphorus atom, leading to the formation of corresponding phenol derivatives.

Below is a summary of the hydrolysis half-life of **fensulfothion oxon** at various pH levels and temperatures.

Temperature (°C)	pH	Half-life (days)
25	7	59.0
25	9	55.5
50	7	10.5
50	9	7.5
65	7	3.5
65	9	2.0

Data compiled from studies on fenthion and its metabolites.

Storage Conditions

Proper storage is essential to maintain the integrity of **fensulfothion oxon**. Based on available data, the following conditions are recommended:

Form	Recommended Storage Temperature	Additional Notes
Neat (Solid)	+4°C	Stable under recommended storage conditions.[1] Incompatible with oxidizing agents, reducing agents, and water.[1]
In Cyclohexane	+20°C	-
In Toluene	+4°C	-

It is crucial to store **fensulfothion oxon** in tightly closed containers in a well-ventilated area.^[1] Given its moisture sensitivity, exposure to humidity should be minimized.

Experimental Protocols

The following section details generalized experimental protocols for assessing the stability of organophosphates like **fensulfothion oxon**. These are based on established methodologies and regulatory guidelines.

Hydrolysis Stability Testing (Adapted from OECD Guideline 111)

Objective: To determine the rate of hydrolysis of **fensulfothion oxon** as a function of pH.

Methodology:

- **Preparation of Buffer Solutions:** Prepare sterile buffer solutions at pH 4, 7, and 9.
- **Test Substance Preparation:** Prepare a stock solution of **fensulfothion oxon** in a water-miscible organic solvent (e.g., acetonitrile).
- **Incubation:** Add a small aliquot of the stock solution to each buffer solution in sterile, sealed containers to achieve the desired initial concentration (not exceeding half its water solubility). Protect the solutions from light.
- **Temperature Control:** Maintain the test solutions at a constant temperature (e.g., 25°C, 50°C).
- **Sampling:** At appropriate time intervals, withdraw samples from each test solution.
- **Analysis:** Analyze the concentration of **fensulfothion oxon** in each sample using a validated stability-indicating HPLC-UV or LC-MS/MS method.
- **Data Analysis:** Determine the degradation rate constant and half-life for each pH by plotting the natural logarithm of the concentration versus time.

Photostability Testing (Adapted from OECD Guideline 316)

Objective: To determine the rate of direct phototransformation of **fensulfothion oxon** in water.

Methodology:

- Test Solution Preparation: Prepare a solution of **fensulfothion oxon** in sterile, buffered pure water.
- Light Source: Use a light source that simulates natural sunlight (e.g., a filtered xenon arc lamp).[\[2\]](#)[\[3\]](#)
- Irradiation: Irradiate the test solution under controlled temperature conditions.[\[3\]](#)
- Dark Control: Maintain an identical set of test solutions in the dark under the same temperature conditions to serve as a control.[\[3\]](#)
- Sampling: At selected time intervals, take samples from both the irradiated and dark control solutions.
- Analysis: Quantify the concentration of **fensulfothion oxon** in each sample using a suitable analytical method (e.g., HPLC-UV, LC-MS/MS).
- Data Analysis: Calculate the rate of photolysis and the photolytic half-life by comparing the degradation in the irradiated samples to the dark controls. The quantum yield can also be determined to estimate photolysis rates under various environmental conditions.[\[2\]](#)

Thermal Stability Testing

Objective: To assess the stability of **fensulfothion oxon** at elevated temperatures.

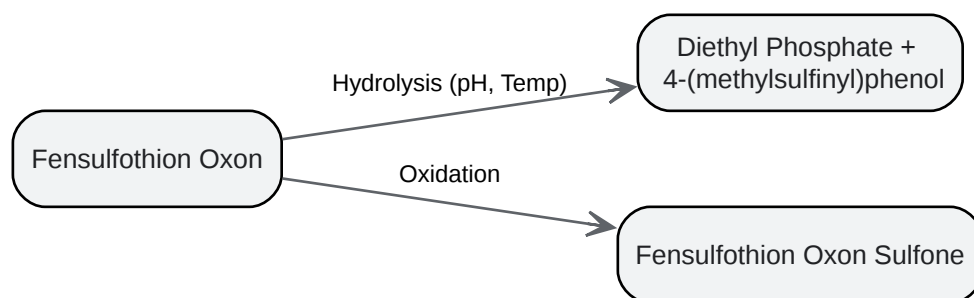
Methodology:

- Sample Preparation: Place a known amount of **fensulfothion oxon** (solid or in a high-boiling point solvent) into a suitable container.

- Instrumentation: Utilize a thermogravimetric analyzer (TGA) coupled with a mass spectrometer (MS) or Fourier-transform infrared spectrometer (FTIR) for evolved gas analysis.
- Heating Program: Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10°C/min).[4]
- Data Acquisition: Record the mass loss of the sample as a function of temperature (TGA) and identify the evolved degradation products (MS or FTIR).
- Data Analysis: Determine the onset temperature of decomposition and the temperature of maximum mass loss rate to characterize the thermal stability.

Degradation Pathway

The primary degradation pathway for **fensulfothion oxon** is hydrolysis, which leads to the cleavage of the phosphate ester bond. Further degradation can occur through oxidation of the sulfoxide group to a sulfone.



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